

Application Notes & Protocols: Assays for Measuring PORCN Inhibition by WHN-88

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Compound of Interest

Compound Name: WHN-88

Cat. No.: B15608741

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

The Wnt signaling pathway is a crucial regulator of embryonic development and adult tissue homeostasis.[1][2] Aberrant Wnt signaling is implicated in various diseases, including cancer.[3][4] Wnt proteins are a family of secreted lipid-modified signaling glycoproteins that activate receptor-mediated signaling cascades.[1] The secretion and activity of all 19 human Wnt ligands are dependent on a unique post-translational modification: palmitoylation.[1][2][3] This modification is catalyzed by Porcupine (PORCN), a membrane-bound O-acyltransferase residing in the endoplasmic reticulum.[2][3][5] PORCN-mediated palmitoylation is essential for the binding of Wnt proteins to their carrier protein, Wntless (WLS), and their subsequent secretion.[3][5] Consequently, PORCN has emerged as an attractive therapeutic target for diseases driven by excessive Wnt signaling.[3][5]

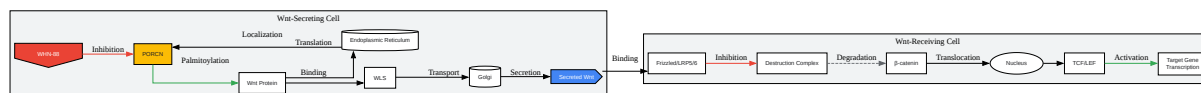
WHN-88 is a novel, potent, and selective inhibitor of PORCN.[6][7][8] It effectively abolishes the palmitoylation of Wnt ligands, thereby preventing their secretion and downstream signaling.[6][8][9] This document provides detailed application notes and protocols for various assays to

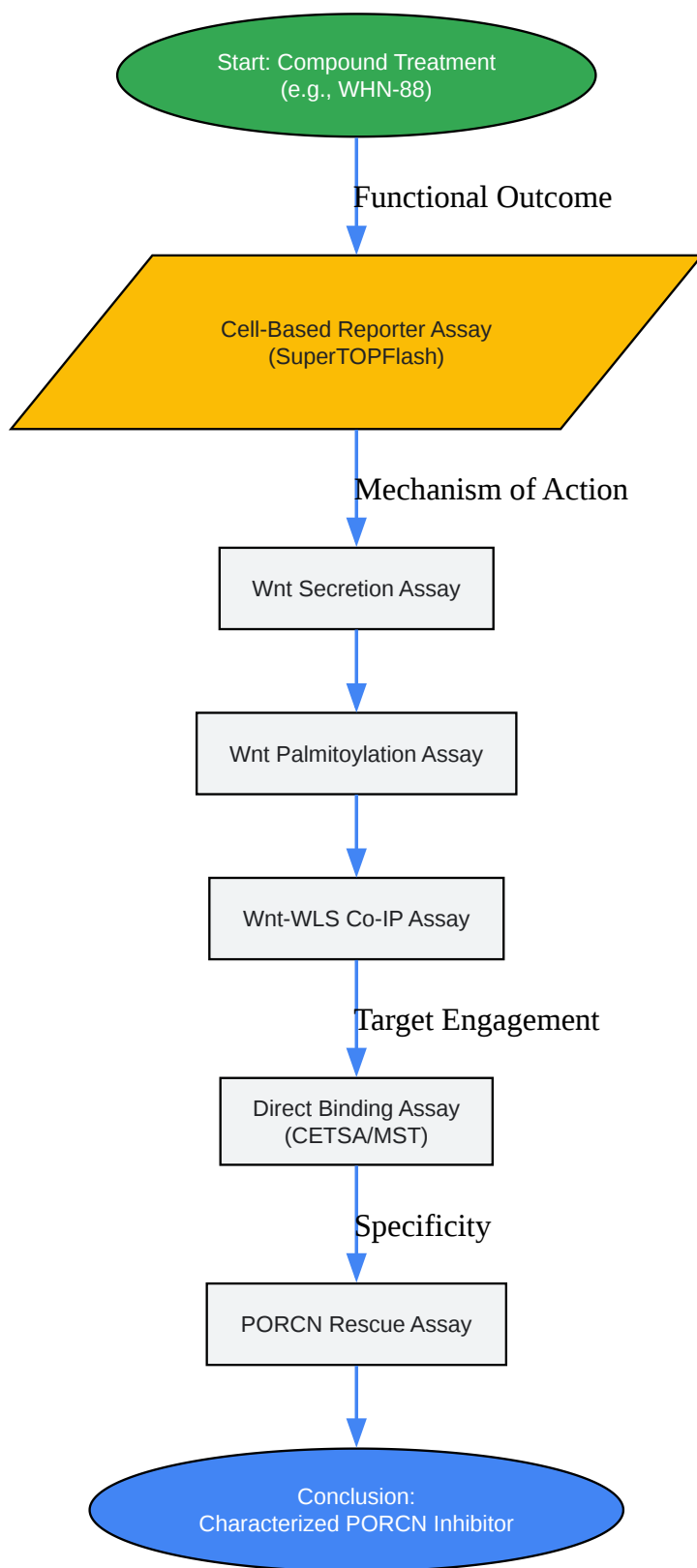
measure the inhibitory activity of **WHN-88** and other PORCN inhibitors like the well-characterized compound Wnt-C59.

Wnt Signaling Pathway and the Role of PORCN

The canonical Wnt/ β -catenin signaling pathway is initiated by the secretion of Wnt ligands. In the absence of Wnt, β -catenin is targeted for degradation by a destruction complex. Upon binding of Wnt to its receptors, this complex is inactivated, leading to the accumulation and nuclear translocation of β -catenin, where it activates the transcription of target genes.

PORCN's role is upstream, catalyzing the palmitoylation of Wnt proteins, a prerequisite for their secretion and ability to activate this pathway.





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